

# physicochemical properties of calcium hypochlorite

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An In-depth Technical Guide on the Physicochemical Properties of Calcium Hypochlorite

#### Introduction

Calcium hypochlorite, Ca(OCl)<sub>2</sub>, is an inorganic compound widely utilized for its potent oxidizing and disinfecting properties. It is the primary active ingredient in commercial products such as bleaching powder and is extensively used in water treatment, sanitation, and as a bleaching agent in various industries.[1][2] This guide provides a comprehensive overview of the core physicochemical properties of calcium hypochlorite, intended for researchers, scientists, and professionals in drug development. The information is presented through structured data tables, detailed experimental protocols, and logical diagrams to facilitate a deeper understanding of its chemical behavior.

#### **Core Physicochemical Properties**

The fundamental properties of calcium hypochlorite are summarized in the tables below. These properties dictate its storage, handling, and application.

#### **General and Physical Properties**



Property	Value	References
Chemical Formula	Ca(OCI) <sub>2</sub>	[1][2][3]
Molecular Weight	142.98 g/mol	[1][3][4][5][6]
Appearance	White to grayish granular solid, powder, or tablets. Commercial samples may appear yellow.	[1][6][7][8][9]
Odor	Strong, characteristic odor of chlorine.	[4][7][8]
Density	2.35 g/cm³ (at 20°C)	[1][4][6][10][11]
Melting Point	100°C (212°F); Decomposes at this temperature.	[1][4][5][6][7][12]
Boiling Point	Decomposes at 175°C (347°F).	[1][4][5][6]

**Solubility and Solution Properties** 

Property	- Value	References
Solubility in Water	21 g/100 mL (at 25°C); Reacts with water upon dissolution.	[1][4][5][6]
Solubility Notes	Described as sparingly soluble; dissolution is slow.[13] Solubility is lower in hard water due to the presence of calcium and magnesium ions.	[4][5][14][15]
pH of Aqueous Solution	Typically 10 - 12, highly alkaline. The pH depends on the concentration of the solution.	[16][17][18][19]

### **Stability and Reactivity**



Property	Description	References
Stability	Relatively stable under dry and cool conditions.[20] Slowly decomposes in moist air.[1] Decomposition is accelerated by heat, sunlight, and moisture.[21][22] The hydrated form is considered safer for handling.	
Reactivity	A powerful oxidizing agent.[20] [23] Reacts vigorously with acids to release toxic chlorine gas.[1] Incompatible with organic materials, ammonia, amines, and finely divided metals; contact can cause fire or explosion.	[7][8][22]
Decomposition	Exothermically decomposes at elevated temperatures.[22] At 100°C, decomposition begins. [7][12] Above 175°C, decomposition is rapid, releasing toxic gases like chlorine and oxygen.[1][4][5][7]	

#### **Experimental Protocols**

The determination of calcium hypochlorite's properties involves several standard analytical techniques.

## Determination of Available Chlorine via Iodometric Titration



This method quantifies the oxidizing capacity of calcium hypochlorite, expressed as "available chlorine."

- Preparation of Sample: Accurately weigh a sample of calcium hypochlorite and dissolve it in a known volume of deionized water to prepare a stock solution.
- Reaction: Transfer an aliquot of the stock solution into an Erlenmeyer flask. Add an excess of
  potassium iodide (KI) solution and acidify the mixture with acetic acid or sulfuric acid. The
  hypochlorite ions (OCI<sup>-</sup>) oxidize the iodide ions (I<sup>-</sup>) to iodine (I<sub>2</sub>).

$$\circ$$
 OCl<sup>-</sup> + 2l<sup>-</sup> + 2H<sup>+</sup>  $\rightarrow$  Cl<sup>-</sup> + l<sub>2</sub> + H<sub>2</sub>O

 Titration: Immediately titrate the liberated iodine with a standardized sodium thiosulfate (Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub>) solution.

$$\circ$$
 I<sub>2</sub> + 2S<sub>2</sub>O<sub>3</sub><sup>2-</sup>  $\rightarrow$  2I<sup>-</sup> + S<sub>4</sub>O<sub>6</sub><sup>2-</sup>

- Endpoint Detection: As the solution turns pale yellow, add a few drops of starch indicator. The solution will turn a deep blue-black color. Continue the titration until the blue color disappears, which marks the endpoint.
- Calculation: Calculate the amount of available chlorine based on the volume and concentration of the sodium thiosulfate solution used.

#### Measurement of pH

The pH of a calcium hypochlorite solution is determined using a calibrated pH meter.

- Calibration: Calibrate the pH meter using standard buffer solutions (typically at pH 4, 7, and 10) according to the manufacturer's instructions.
- Sample Preparation: Prepare an aqueous solution of calcium hypochlorite at the desired concentration.
- Measurement: Immerse the calibrated pH electrode into the solution and allow the reading to stabilize. Record the pH value and the temperature of the solution.



#### **Thermal Stability Analysis**

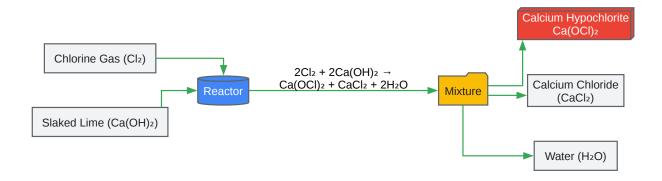
Techniques like Differential Thermal Analysis (DTA) and Thermogravimetry (TGA) are used to study the thermal decomposition of calcium hypochlorite.[24]

- Sample Preparation: Place a small, accurately weighed sample of calcium hypochlorite into an appropriate crucible (e.g., alumina).
- Instrumentation Setup: Place the sample crucible and a reference crucible into the DTA/TGA instrument.
- Analysis: Heat the sample at a controlled rate under a specific atmosphere (e.g., nitrogen or air). The instrument records the temperature difference between the sample and reference (DTA) and the change in mass of the sample (TGA) as a function of temperature.
- Data Interpretation: Exothermic or endothermic events (like decomposition) are identified as
  peaks in the DTA curve. Mass loss events in the TGA curve correspond to the release of
  gases during decomposition.

#### **Visualized Pathways and Processes**

The following diagrams, created using the DOT language, illustrate key chemical processes involving calcium hypochlorite.

#### **Industrial Production via the Calcium Process**

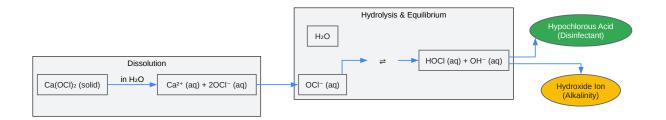




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Industrial production of calcium hypochlorite.

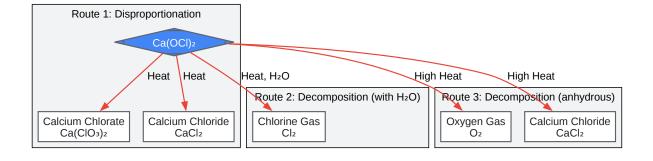
#### **Dissolution and Hydrolysis in Water**



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Mechanism of disinfection and alkalinity in water.

#### **Thermal Decomposition Pathways**



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Primary thermal decomposition routes for Ca(OCI)2.

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